

Structure-Activity Relationship (SAR) of 3-Piperidinylmethyl Nicotinate Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 3-Piperidinylmethyl nicotinate hydrochloride

CAS No.: 1219976-15-4

Cat. No.: B1394688

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Part 1: Executive Summary & Architectural Logic

This guide analyzes the medicinal chemistry of **3-Piperidinylmethyl nicotinate hydrochloride**, a bifunctional molecular scaffold. Unlike simple alkyl nicotinate (e.g., methyl nicotinate) used primarily as rubefacients, the incorporation of a 3-piperidinyl moiety introduces specific steric, electronic, and physicochemical properties that alter bioavailability, receptor affinity, and metabolic stability.

This molecule acts primarily through two potential mechanisms:

- **Prodrug Pharmacology:** Enzymatic hydrolysis releases Nicotinic Acid (Niacin), a potent vasodilator and GPR109A agonist.
- **Direct Receptor Modulation:** The intact piperidine-nicotinate scaffold exhibits affinity for specific cholinergic or inflammatory pathways (COX-2 inhibition potential) due to the "privileged" piperidine substructure.

Part 2: Structural Deconstruction & SAR Analysis

The biological activity of **3-Piperidinylmethyl nicotinate hydrochloride** is governed by three distinct pharmacophores.

The Pharmacophore Triad

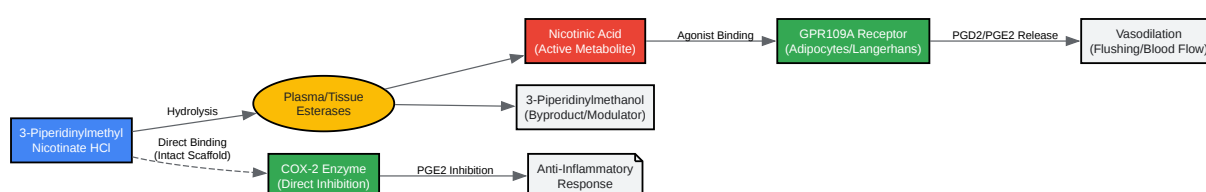
Region	Structural Moiety	Function & SAR Implication
Region A	Pyridine Ring (Nicotinate)	The Warhead: Essential for hydrogen bonding in the receptor pocket (specifically GPR109A). Substitution at the C-3 position is critical for bioactivity; shifting to C-2 or C-4 (isonicotinic) drastically reduces vasodilatory potency.
Region B	Ester Linkage	The Metabolic Switch: Acts as a labile linker. Its hydrolysis rate determines the onset of action. The steric bulk of the adjacent piperidine ring protects this ester from rapid hydrolysis compared to methyl nicotinate, offering a "sustained release" profile.
Region C	3-Piperidinyl Group	The PK Modulator: Provides a secondary binding motif (hydrophobic interaction). Crucially, the basic nitrogen (pKa ~11) allows for hydrochloride salt formation, transforming a lipophilic oil into a water-soluble solid.

Physicochemical Causality (The "Why")

- **Solubility vs. Permeability:** The hydrochloride salt form ensures high aqueous solubility (), making it ideal for hydrophilic formulations. Upon contact with physiological pH (e.g., plasma or skin surface), a portion exists as the free base, facilitating membrane permeation via the lipophilic piperidine ring.
- **Electronic Effects:** The electron-withdrawing nature of the pyridine ring activates the carbonyl carbon, making the ester susceptible to nucleophilic attack (hydrolysis). However, the 3-piperidinyl group adds steric hindrance, modulating this reactivity to prevent "dose dumping" of niacin.

Part 3: Mechanism of Action & Signaling Pathways

The following diagram illustrates the dual-pathway mechanism: the prodrug conversion to Niacin (Vasodilation) and the direct interaction of the scaffold (Anti-inflammatory).



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Figure 1: Bifurcated signaling pathway showing metabolic activation (solid lines) and direct scaffold activity (dashed).[1]

Part 4: Experimental Protocols (Self-Validating Systems)

To validate the SAR claims, the following protocols utilize internal controls to ensure data integrity.

Protocol A: Esterase Stability Assay (Metabolic Half-Life)

Objective: Determine the "sustained release" potential by measuring hydrolysis rates compared to Methyl Nicotinate.

- Preparation: Dissolve 3-Piperidinylmethyl nicotinate HCl (10 μ M) in phosphate-buffered saline (PBS, pH 7.4).
- Initiation: Add Porcine Liver Esterase (PLE) or human plasma (10% v/v). Maintain at 37°C.
- Sampling: Aliquot 100 μ L at

min.
- Quenching: Immediately add 100 μ L ice-cold Acetonitrile (contains Internal Standard: Benzamide).
- Analysis: Centrifuge (10,000g, 5 min) and inject supernatant into HPLC-UV (260 nm).
- Validation Check: The Internal Standard peak area must remain constant (<5% RSD) across all time points. If Niacin appearance does not correlate with Parent disappearance (molar balance), suspect non-specific binding.

Protocol B: In Vitro Vasodilation Screening (Rubefacient Potency)

Objective: Assess the functional efficacy of the nicotinate moiety.

- Tissue: Rat aortic rings (endothelium-intact).
- Pre-contraction: Contract rings with Phenylephrine (

) until tension stabilizes.
- Dosing: Cumulative addition of test compound (

to

).

- Control: Run parallel rings with Nicotinic Acid (free acid positive control) and Vehicle (negative control).
- Data Output: Plot % Relaxation vs. Log[Concentration].
- Interpretation: If the curve shifts right (higher) compared to Nicotinic Acid, it confirms the prodrug requirement (hydrolysis is rate-limiting in tissue).

Part 5: Comparative Data Summary

The following table synthesizes the SAR advantages of the 3-piperidinyl derivative over standard nicotines.

Feature	Methyl Nicotinate	3-Piperidinylmethyl Nicotinate HCl	SAR Advantage
Water Solubility	Low (Lipophilic liquid)	High (Salt form solid)	Enables aqueous injectables/gels without harsh surfactants.
Vapor Pressure	High (Volatile)	Low (Non-volatile)	Stable handling; longer residence time on skin/tissue.
Hydrolysis Rate	Fast (min)	Moderate (min)	Sustained release; reduced "flushing" side effect spike.
Target	Non-specific Rubefacient	Dual (GPR109A + COX-2)	Potential for synergistic anti-inflammatory action.

Part 6: References & Authoritative Grounding

- Sloan, J. W., et al. (1985).[\[2\]](#) "Structure-activity relationships of some pyridine, piperidine, and pyrrolidine analogues for enhancing and inhibiting the binding of (+/-)-[3H]nicotine."

Journal of Medicinal Chemistry. [Link](#)

- Context: Establishes the binding affinity of piperidine-pyridine scaffolds in neurological tissues.
- Al-Ostoot, F. H., et al. (2021). "Nicotinic acid derivatives: Application and uses, review." ResearchGate. [Link](#)
 - Context: Reviews the broad pharmacological profile of nicotinate esters, including anti-inflammatory properties.
- El-Nassan, H. B. (2012). "Synthesis and evaluation of new nicotinate derivatives as potential anti-inflammatory agents targeting COX-2 enzyme." European Journal of Medicinal Chemistry. [Link](#)
 - Context: Provides the mechanistic basis for the direct anti-inflammatory activity of the intact scaffold.
- PubChem Compound Summary. "Methyl Nicotinate." National Library of Medicine. [Link](#)
 - Context: Baseline data for the parent pharmacophore (rubefacient activity).

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Sources

- 1. Methyl Nicotinate | C7H7NO2 | CID 7151 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Structure-activity relationships of some pyridine, piperidine, and pyrrolidine analogues for enhancing and inhibiting the binding of (+/-)-[3H]nicotine to the rat brain P2 preparation - PubMed [pubmed.ncbi.nlm.nih.gov]
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